

Introduction: The Double-Edged Sword of Pyrazole Methyl Amines in Drug Discovery

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Compound of Interest

Compound Name: *benzyl[(1,3-dimethyl-1H-pyrazol-4-yl)methyl]amine*

Cat. No.: *B15048164*

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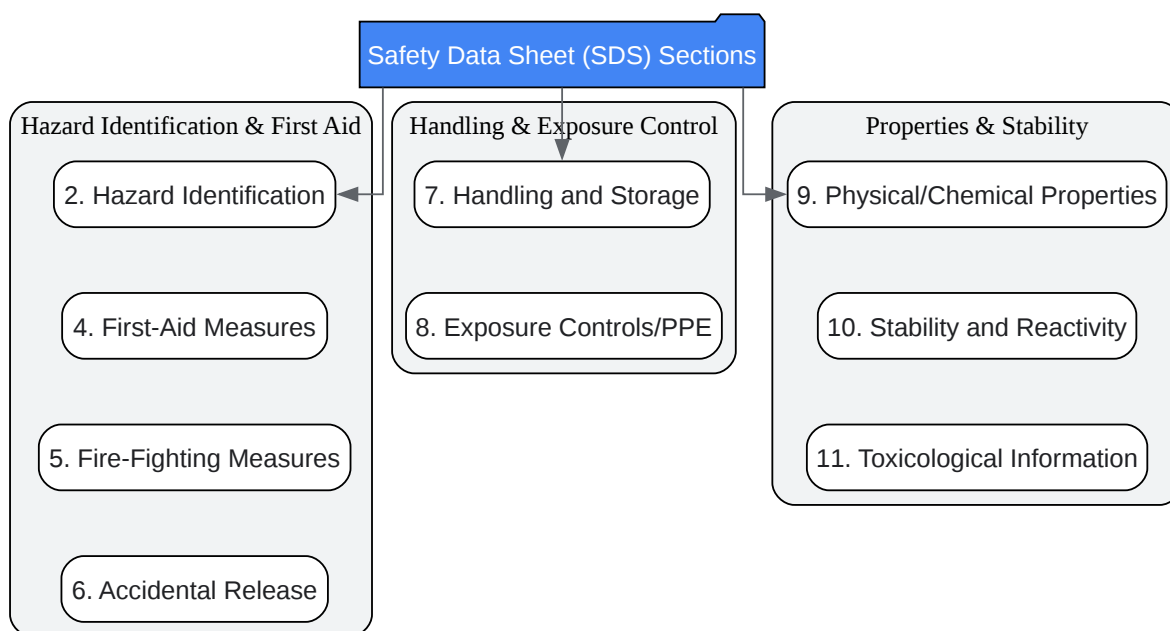
Pyrazole, a five-membered heterocyclic ring with two adjacent nitrogen atoms, serves as a "privileged scaffold" in modern medicinal chemistry.^{[1][2][3]} Its derivatives are integral to numerous FDA-approved drugs, including the anti-inflammatory celecoxib and the phosphodiesterase inhibitor sildenafil, highlighting their therapeutic significance.^{[3][4]} Pyrazole methyl amines, a specific subclass, are actively investigated for a vast spectrum of pharmacological activities, including anticancer, anti-inflammatory, antimicrobial, and antiviral properties.^{[4][5][6][7][8]}

However, this biological activity is not without risk. The very mechanisms that make these compounds effective against therapeutic targets can also lead to unintended toxicity in host systems. As researchers and drug development professionals, a deep understanding of the safety and toxicity profile of these molecules is not merely a regulatory hurdle but a fundamental component of responsible science. This guide provides a comprehensive analysis of the Safety Data Sheet (SDS) information and the detailed toxicological profiles of pyrazole methyl amines, offering field-proven insights into their safe handling, risk assessment, and the causality behind their toxicological effects.

Deconstructing the Safety Data Sheet (SDS): A Regulatory and Safety Cornerstone

The SDS is the primary source of information regarding the hazards, handling, and emergency measures for a chemical substance. It follows a standardized format, typically aligned with the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Understanding its sections is critical for any researcher working with pyrazole methyl amines.



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Caption: Key sections of a Safety Data Sheet (SDS) for chemical hazard communication.

Hazard Profile of Common Pyrazole Methyl Amines

While the toxicity can vary dramatically based on the specific molecular structure, SDS for several pyrazole methyl amine derivatives reveal common hazard classifications. It is

imperative to consult the specific SDS for any compound before use.

Compound	CAS Number	Key Hazard Statements (H-Statements)	Source
5-(Aminomethyl)-1-methyl-1H-pyrazole	863548-52-1	H314: Causes severe skin burns and eye damage. H290: May be corrosive to metals.	[9]
4-Amino-1-methylpyrazole	69843-13-6	Causes skin irritation. Causes serious eye irritation.	[10]
3-Methyl-1H-pyrazole	1453-58-3	H227: Combustible liquid. H302: Harmful if swallowed. Causes severe skin burns and eye damage. May damage fertility or the unborn child.	[11]
1H-Pyrazole-5-amine	916420-28-5	H302: Harmful if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.	[12]

These classifications mandate stringent safety protocols, including the use of appropriate Personal Protective Equipment (PPE) such as gloves, protective clothing, and eye/face protection.[\[9\]](#)[\[10\]](#)

In-Depth Toxicological Profile

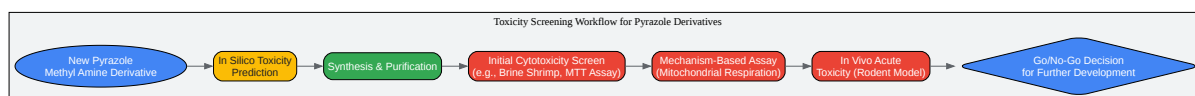
The toxicological profile of a compound provides a more nuanced understanding of its adverse effects on biological systems. For pyrazole methyl amines, this profile is complex and highly dependent on the specific substituents on the pyrazole ring.

Acute Toxicity

Acute toxicity studies reveal a wide spectrum of effects. For instance, a series of 1-methyl-1H-pyrazole-5-carboxamides demonstrated moderate to high acute oral toxicity in mice, with a Maximum Tolerated Dose (MTD) as low as 1 mg/kg for some derivatives.^[13] Toxicity was observed to be rapid, often within the first 15 minutes after dosing.^[13] Conversely, another novel pyrazole derivative, LQFM 021, was found to be practically nontoxic in acute tests, while 1-Hydroxyethyl 4,5-Diamino Pyrazole Sulfate has an acute oral LD50 greater than 2000 mg/kg in rats.^[14] This stark contrast underscores the principle that small structural changes can lead to profound differences in toxicity.

Mechanism of Toxicity: A Focus on Mitochondria

A critical insight into the toxicity of certain pyrazole derivatives comes from mechanistic studies. For the highly toxic 1-methyl-1H-pyrazole-5-carboxamide family, the observed acute toxicity is likely linked to the inhibition of the mitochondrial respiration system.^{[13][15]} These compounds showed a dose-dependent inhibition of mitochondrial respiration, and potent cytotoxicity was observed in respiring rat hepatocytes.^[15] This finding is crucial for drug development, as it highlights the importance of including mitochondrial toxicity assays early in the screening cascade to avoid late-stage failures.



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Caption: A logical workflow for assessing the toxicity of novel pyrazole compounds.

Cytotoxicity and Antiproliferative Effects

Many pyrazole derivatives are designed specifically for their cytotoxic effects against cancer cells.[16] Studies have demonstrated potent activity against a range of cell lines, including liver (HepG-2), colon (HCT-116), and breast (MCF-7) cancer cells.[17][18][19] For example, one derivative bearing a tetrazole substituent showed an IC50 of 3.18 μ M on HCT-116 cells.[19] Importantly, some of these compounds exhibit selectivity, showing high potency against cancer cells while being inactive against normal human fibroblasts, a promising characteristic for a therapeutic candidate.[19]

Compound Class/Example	Cell Line	IC50 / Activity	Key Finding	Source
Pyrazole-indole conjugate 14b	(Enzymatic)	α -amylase: 4.21 μ g/mL	Potent enzymatic inhibition	[17]
Pyrazole derivative 5c (para-chloro)	HT-29, PC-3	Potent activity	Demonstrates Structure-Activity Relationship (SAR)	[16]
3-methyl-1-phenyl-2-pyrazoline-5-one derivatives	Brine Shrimp	IC50: 19.50 ppm	High activity in preliminary cytotoxicity screen	[20]
5AP 22 (tetrazole-substituted)	HCT-116	3.18 μ M	Potent and specific anticancer activity	[19]
Methyl 3-amino-5-[(2-nitrophenyl)amino]-1H-pyrazole-4-carboxylate	HepG2, HeLa	Growth: 54%, 38%	Active against cancer cells, inactive on normal fibroblasts	[19]

Risk Management: From Laboratory to Clinic

A thorough understanding of the toxicological profile enables the development of robust risk management strategies.

Exposure Controls and Personal Protective Equipment (PPE)

Based on the corrosive and irritant nature of many pyrazole methyl amines, strict engineering and administrative controls are necessary.

- Engineering Controls: All manipulations should be performed in a certified chemical fume hood to avoid inhalation of vapors or dust.[\[21\]](#)
- Personal Protective Equipment:
 - Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.[\[10\]](#)
 - Skin Protection: Wear impervious gloves (e.g., nitrile) and a lab coat. For compounds that cause severe burns, chemically resistant clothing may be required.[\[9\]](#)[\[10\]](#)
 - Respiratory Protection: If exposure limits are exceeded, a full-face respirator with appropriate cartridges should be used.[\[10\]](#)

Safe Handling and Storage

- Store in original, tightly sealed containers in a cool, dry, and well-ventilated area.[\[9\]](#)[\[21\]](#)
- Store away from incompatible materials such as acids and oxidizing agents.[\[9\]](#)
- Keep away from ignition sources. No smoking or open flames should be permitted in storage or use areas.[\[9\]](#)

First-Aid and Emergency Procedures

Immediate and appropriate first-aid is critical upon exposure.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do. Seek immediate medical attention.[\[10\]](#)[\[12\]](#)

- Skin Contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water. For severe burns, seek immediate medical attention.[9][22]
- Ingestion: Rinse mouth. Do NOT induce vomiting, as this can worsen injury from corrosive substances. Seek immediate medical attention.[9]
- Spills: Contain and absorb spills with inert material (e.g., sand, vermiculite). Place in a suitable, labeled container for disposal. Avoid breathing vapors.[9]

Experimental Protocols for Toxicity Assessment

Reproducible and validated experimental protocols are the bedrock of trustworthy toxicological data.

Protocol 1: Brine Shrimp Lethality Bioassay (General Cytotoxicity Screen)

This simple, low-cost bioassay is an effective preliminary screen for cytotoxicity, as demonstrated in the evaluation of pyrazolone derivatives.[20]

Objective: To determine the median inhibitory concentration (IC₅₀) of a test compound against brine shrimp nauplii.

Methodology:

- Hatching: Hatch brine shrimp eggs (*Artemia salina*) in a container with artificial seawater under constant aeration and illumination for 48 hours.
- Stock Solution Preparation: Dissolve the pyrazole methyl amine derivative in a suitable solvent (e.g., DMSO) to create a high-concentration stock solution.
- Serial Dilutions: Prepare a series of test tubes with artificial seawater. Add specific volumes of the stock solution to achieve a range of final concentrations (e.g., 10, 50, 100, 200 ppm). Include a solvent control and a negative control (seawater only).
- Exposure: Transfer 10-15 live nauplii into each test tube using a pipette.
- Incubation: Incubate the test tubes under light for 24 hours.

- Data Collection: After 24 hours, count the number of surviving nauplii in each tube.
- Analysis: Calculate the percentage of mortality for each concentration. Determine the IC50 value (the concentration that kills 50% of the nauplii) by plotting the percentage of mortality against the logarithm of the concentration.

Protocol 2: In Vitro Cytotoxicity Assay using MTT

The MTT assay is a colorimetric assay for assessing cell metabolic activity and is a standard method for evaluating the cytotoxic potential of compounds on mammalian cell lines.[\[14\]](#)

Objective: To determine the IC50 of a test compound on a specific mammalian cell line (e.g., HeLa, HepG2).

Methodology:

- Cell Seeding: Seed cells into a 96-well flat-bottomed microtiter plate at a density of 3×10^4 cells/mL in a suitable culture medium (e.g., DMEM with 10% FBS). Incubate for 24 hours to allow for cell attachment.[\[14\]](#)
- Compound Treatment: Prepare serial dilutions of the pyrazole methyl amine derivative in the culture medium. Remove the old medium from the cells and add the medium containing the test compound at various concentrations (e.g., 0.1 to 100 μ M). Include vehicle controls.
- Incubation: Incubate the plate for 48 hours at 37°C in a humidified atmosphere with 5% CO2.
- MTT Addition: Add MTT solution (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) to each well and incubate for another 4 hours. Live cells with active mitochondrial dehydrogenases will reduce the yellow MTT to purple formazan crystals.
- Solubilization: Add a solubilizing agent (e.g., DMSO or a specialized solubilization buffer) to each well to dissolve the formazan crystals.
- Absorbance Reading: Measure the absorbance of each well at 540 nm using a microplate reader.[\[14\]](#)
- Analysis: Calculate the percentage of cell viability relative to the vehicle control. Determine the IC50 value (the concentration that inhibits cell growth by 50%) by plotting cell viability

against the logarithm of the compound concentration.

Conclusion

Pyrazole methyl amines represent a class of compounds with immense therapeutic potential, but this potential is intrinsically linked to their biological reactivity and, by extension, their potential for toxicity. A comprehensive safety assessment, beginning with a thorough analysis of the SDS and extending to detailed in vitro and in vivo toxicological studies, is non-negotiable. Key takeaways for researchers include the high variability of toxicity based on structure, the potential for severe acute toxicity via mechanisms like mitochondrial inhibition, and the absolute necessity of stringent handling protocols. By integrating this safety-first mindset and employing robust toxicological screening workflows, the scientific community can continue to harness the therapeutic power of pyrazole derivatives while ensuring the safety of researchers and, ultimately, patients.

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